

proper storage and handling of 1-Dodecene-1,2-13C2

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1-Dodecene-1,2-13C2

Cat. No.: B176414

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This technical support guide provides detailed information on the proper storage and handling of **1-Dodecene-1,2-13C2** for researchers, scientists, and drug development professionals. While this document focuses on the isotopically labeled compound, the general storage and handling procedures are based on the well-documented properties of its unlabeled counterpart, **1-Dodecene**. The isotopic labeling with ¹³C is not expected to significantly alter the chemical's macroscopic physical or chemical properties.

Frequently Asked Questions (FAQs)

Q1: What is the proper way to store 1-Dodecene-1,2-13C2?

A1: **1-Dodecene-1,2-13C2** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][2] It is crucial to store it away from heat, sparks, open flames, and other sources of ignition.[1][2][3] The storage area should be segregated from incompatible materials such as strong oxidizing agents, halogens, and inorganic acids.[1][4]

Q2: What are the key hazards associated with 1-Dodecene-1,2-13C2?

A2: **1-Dodecene-1,2-13C2** is a combustible liquid.[1][4] It may be fatal if swallowed and enters the airways.[2][4] It can cause skin and eye irritation.[1][4] Repeated exposure may cause skin dryness or cracking.[2] It is also very toxic to aquatic life with long-lasting effects.[2][4]



Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **1-Dodecene-1,2-13C2**, it is essential to wear appropriate personal protective equipment. This includes:

- Gloves: Neoprene or nitrile rubber gloves are recommended.[1]
- Eye Protection: Chemical goggles or safety glasses should be worn. Contact lenses should not be worn.[1]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[1]
- Respiratory Protection: If there is a risk of inhalation of vapors or mists, a NIOSH-certified respirator with an organic vapor cartridge is recommended.[1]

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately remove all sources of ignition.[1][4] Ventilate the area. For containment, use dikes or absorbents to prevent migration into sewers or streams.[1] Clean up the spill using an absorbent material and place it into an appropriate container for disposal. Use only non-sparking tools during the cleanup process.[1]

Q5: How should **1-Dodecene-1,2-13C2** be disposed of?

A5: Disposal of **1-Dodecene-1,2-13C2** and its containers must be done in accordance with local, regional, and national regulations. It should be disposed of at a licensed waste disposal facility.[1][4] Avoid releasing the chemical into the environment.[1][5]

Troubleshooting Guide



Issue	Possible Cause	Solution
Material has changed color or developed an odor.	Potential degradation or contamination.	Do not use the material. Dispose of it according to proper waste disposal procedures.
Inconsistent experimental results.	Impurity of the compound due to improper storage or handling.	Verify the purity of the compound using appropriate analytical techniques. Ensure proper storage conditions are maintained.
Skin or eye irritation after handling.	Direct contact with the chemical.	Immediately flush the affected area with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[2]

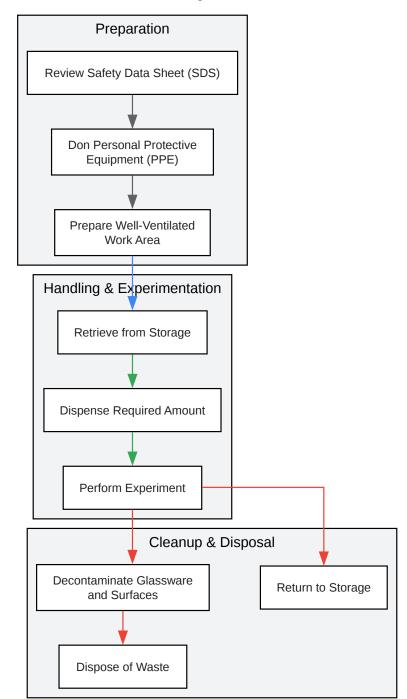
Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C10(¹³ C)2H24	[6]
Molecular Weight	170.30 g/mol	[6]
Boiling Point	213 °C	[2][5]
Melting Point	-35 °C	[2][5]
Flash Point	76-77 °C	[2][4]
Density	0.758 g/cm ³	[7]

Experimental Workflow

The following diagram outlines the recommended workflow for handling **1-Dodecene-1,2-13C2** in a laboratory setting.





Workflow for Handling 1-Dodecene-1,2-13C2

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Caption: Logical workflow for the safe handling of **1-Dodecene-1,2-13C2**.



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- To cite this document: BenchChem. [proper storage and handling of 1-Dodecene-1,2-13C2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176414#proper-storage-and-handling-of-1-dodecene-1-2-13c2]

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